

# comparative study of asbestos regulations across different countries

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## A Comparative Analysis of Global **Asbestos** Regulations

This guide provides a comprehensive comparison of **asbestos** regulations across various countries, with a focus on nations that have adopted different regulatory approaches. The information is intended for researchers, scientists, and drug development professionals to offer a clear understanding of the global landscape of **asbestos** control.

## Regulatory Status: A Global Overview

Globally, over 60 countries have enacted complete bans on the use of all types of **asbestos**.<sup>[1]</sup> However, several industrialized and developing nations continue to permit the use of **asbestos**, particularly chrysotile, under controlled conditions. This divergence in policy creates a complex international regulatory environment.

Notable countries with a complete ban on **asbestos** include the European Union member states, the United Kingdom, Australia, Japan, and Canada.<sup>[2]</sup> In contrast, countries such as Russia, China, India, and Brazil have historically been major producers and consumers of **asbestos** and continue to have industries that utilize it, primarily in construction and manufacturing.<sup>[3][4]</sup>

## Occupational Exposure Limits (OELs)

Occupational Exposure Limits (OELs) for **asbestos** are critical in protecting workers from exposure to airborne fibers. These limits vary significantly between countries that have banned

**asbestos** and those that have not. The most common metric is fibers per cubic centimeter of air (f/cm<sup>3</sup>), typically measured as an 8-hour time-weighted average (TWA).

Country/Region	Occupational Exposure Limit (8-hour TWA)	Notes
United States (OSHA)	0.1 f/cm <sup>3</sup>	Permissible Exposure Limit (PEL).[5]
European Union	0.1 f/cm <sup>3</sup> (to be lowered to 0.01 f/cm <sup>3</sup> by 2025)	The EU is transitioning to a more stringent limit.[5][6][7][8][9]
United Kingdom	0.1 f/cm <sup>3</sup>	Control Limit.[10]
Australia	0.1 f/cm <sup>3</sup>	[11]
Japan	0.15 f/cm <sup>3</sup> (Chrysotile); 0.03 f/cm <sup>3</sup> (Non-chrysotile)	Different limits for different types of asbestos.[11][12]
Canada (Ontario)	0.1 f/cm <sup>3</sup>	[11]
Canada (Québec)	1.0 f/cm <sup>3</sup> (Chrysotile, Actinolite, etc.); 0.2 f/cm <sup>3</sup> (Amosite, Crocidolite)	Higher limits for certain types of asbestos.[11]
Brazil	2.0 f/cm <sup>3</sup>	[13]
China	Not readily available	China has focused on banning certain types and uses of asbestos.[14][15][16]
India	Not readily available	Regulations focus on the Factories Act and hazardous waste management.[1][17][18][19]
Russia	Not readily available	Regulations emphasize "safe use" of chrysotile asbestos.[5][20][21]

## Asbestos Management and Disposal

Regulations for the management and disposal of **asbestos**-containing materials (ACMs) are crucial for preventing environmental contamination and public exposure, especially in countries where **asbestos** is still prevalent in existing infrastructure.

Countries with Full Bans (e.g., EU, Australia, UK):

- **Management:** In these countries, the focus is on the management of "legacy" **asbestos** in buildings and infrastructure. Regulations typically mandate **asbestos** surveys to identify ACMs, risk assessments, and the implementation of management plans.<sup>[22]</sup> There are stringent requirements for the licensing and training of professionals who conduct **asbestos** surveys, removal, and analysis.
- **Disposal:** **Asbestos** waste is classified as hazardous and must be handled and disposed of by licensed contractors. The waste must be double-bagged in clearly labeled, heavy-duty plastic bags and transported in covered, leak-proof containers to specially designated landfills.<sup>[17]</sup>

Countries without Full Bans (e.g., Russia, China, India, Brazil):

- **Russia:** The government promotes the "safe and responsible use" of chrysotile **asbestos** and has adopted safety rules in line with international standards for the production of **asbestos**-containing products.<sup>[5][23][21]</sup> Regulations address worker protection and procedures for construction, renovation, and demolition of buildings containing **asbestos**.<sup>[20]</sup>
- **China:** **Asbestos** is regulated under the Mineral Resources Law and the Law on Prevention of Environmental Pollution by Solid Waste.<sup>[16][24]</sup> While amphibole **asbestos** is banned, the use of chrysotile is permitted under certain conditions.<sup>[16]</sup> **Asbestos** waste is classified as hazardous, and companies involved in its disposal must have a hazardous waste operation permit.
- **India:** **Asbestos** waste management is governed by the Hazardous and Other Wastes (Management and Transboundary Movement) Rules, 2016, and the Factories Act, 1948.<sup>[1]</sup><sup>[17]</sup> The regulations emphasize containment, proper packaging, safe transport, and disposal

in government-approved hazardous waste facilities.[1] Removal must be carried out by trained professionals using wet methods to suppress fiber release.[25]

- Brazil: Despite a federal ban on **asbestos**, some states have had conflicting regulations.[3][8][26] The National Council of Environment (CONAMA) regulates the disposal of **asbestos** products, requiring them to be sent to licensed landfills with specific technical requirements to prevent fiber dispersion.[22] Transportation of **asbestos** waste must be done by authorized companies.[22]

## Experimental Protocols for Asbestos Measurement

Accurate measurement of airborne **asbestos** fibers is fundamental to regulatory enforcement and worker safety. The following are widely recognized standardized methods:

Phase Contrast Microscopy (PCM):

- NIOSH Method 7400 (**Asbestos** and Other Fibers by PCM): This is a standard method for quantifying airborne fibers in workplace environments.[27]
  - Sampling: Air is drawn through a mixed-cellulose ester (MCE) filter cassette to collect airborne fibers.
  - Preparation: The filter is made transparent using a solvent (acetone or a dimethylformamide/Euparal solution).[1]
  - Analysis: The filter is examined under a phase-contrast microscope at 400-450x magnification. Fibers longer than 5  $\mu\text{m}$  with an aspect ratio of 3:1 or greater are counted.
  - Limitations: PCM cannot distinguish between **asbestos** and other types of fibers.
- OSHA Method ID-160: This method is similar to NIOSH 7400 and is used for determining **asbestos** in the air for OSHA compliance.[26] It specifies the collection of airborne **asbestos** fibers on MCE filters and analysis by PCM.[26]

Transmission Electron Microscopy (TEM):

- NIOSH Method 7402 (**Asbestos** by TEM): This method is used to identify and count **asbestos** fibers and can differentiate them from other fiber types. It is often used to

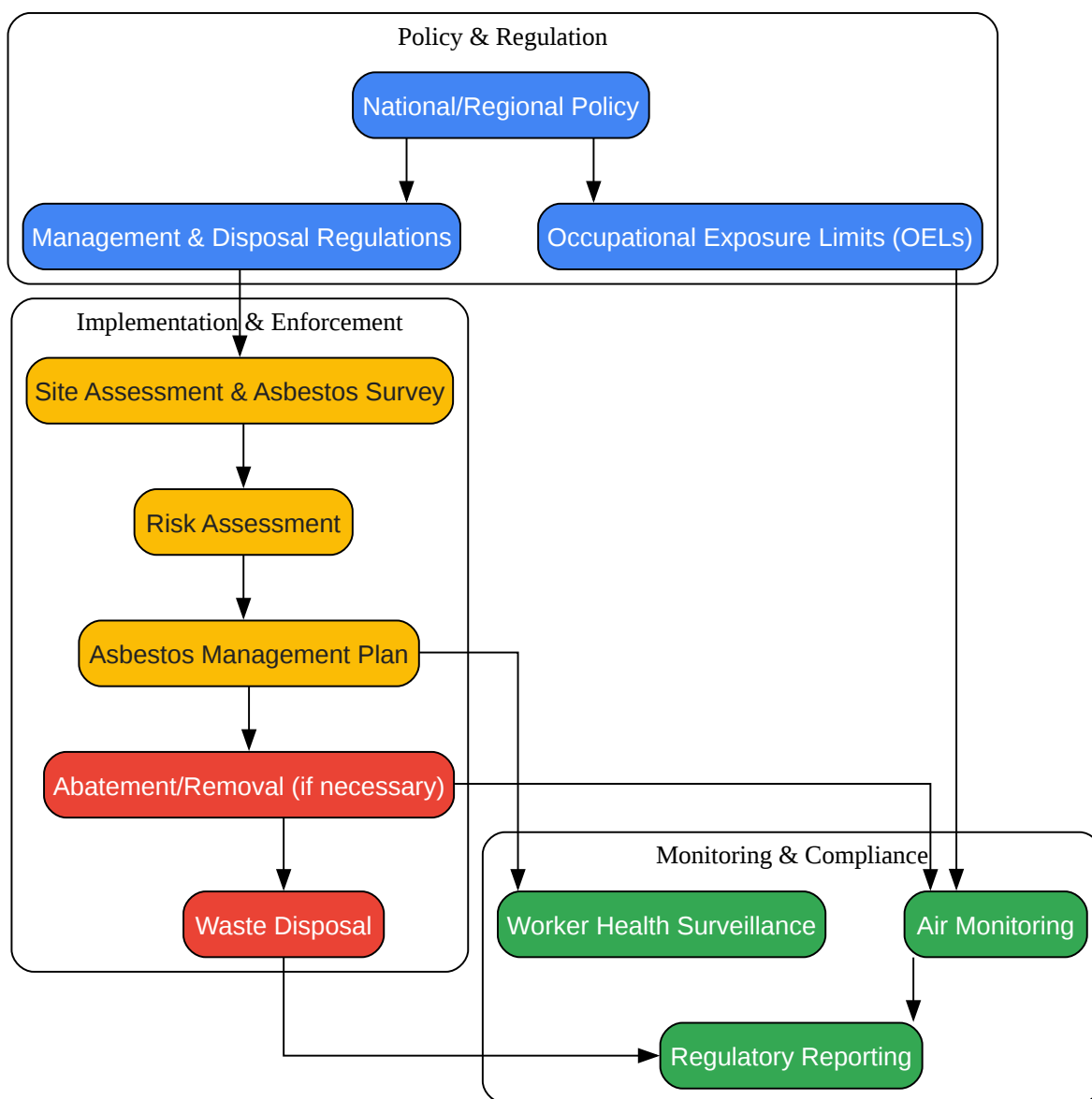
complement PCM results.

- Analysis: TEM offers higher magnification and can identify the specific type of **asbestos** based on its morphology, crystal structure (Selected Area Electron Diffraction - SAED), and elemental composition (Energy Dispersive X-ray Analysis - EDXA).
- Application: It is particularly useful when it is suspected that non-**asbestos** fibers are contributing to the total fiber count in a PCM analysis.
- ISO 10312 (Ambient air — Determination of **asbestos** fibres — Direct-transfer transmission electron microscopy method): This is an international standard for the determination of airborne **asbestos** fibers in a wide range of ambient air situations, including indoor air.[\[26\]](#) It is capable of detecting small fibers and unequivocally identifying most individual **asbestos** fibers.[\[26\]](#)

Bulk **Asbestos** Analysis:

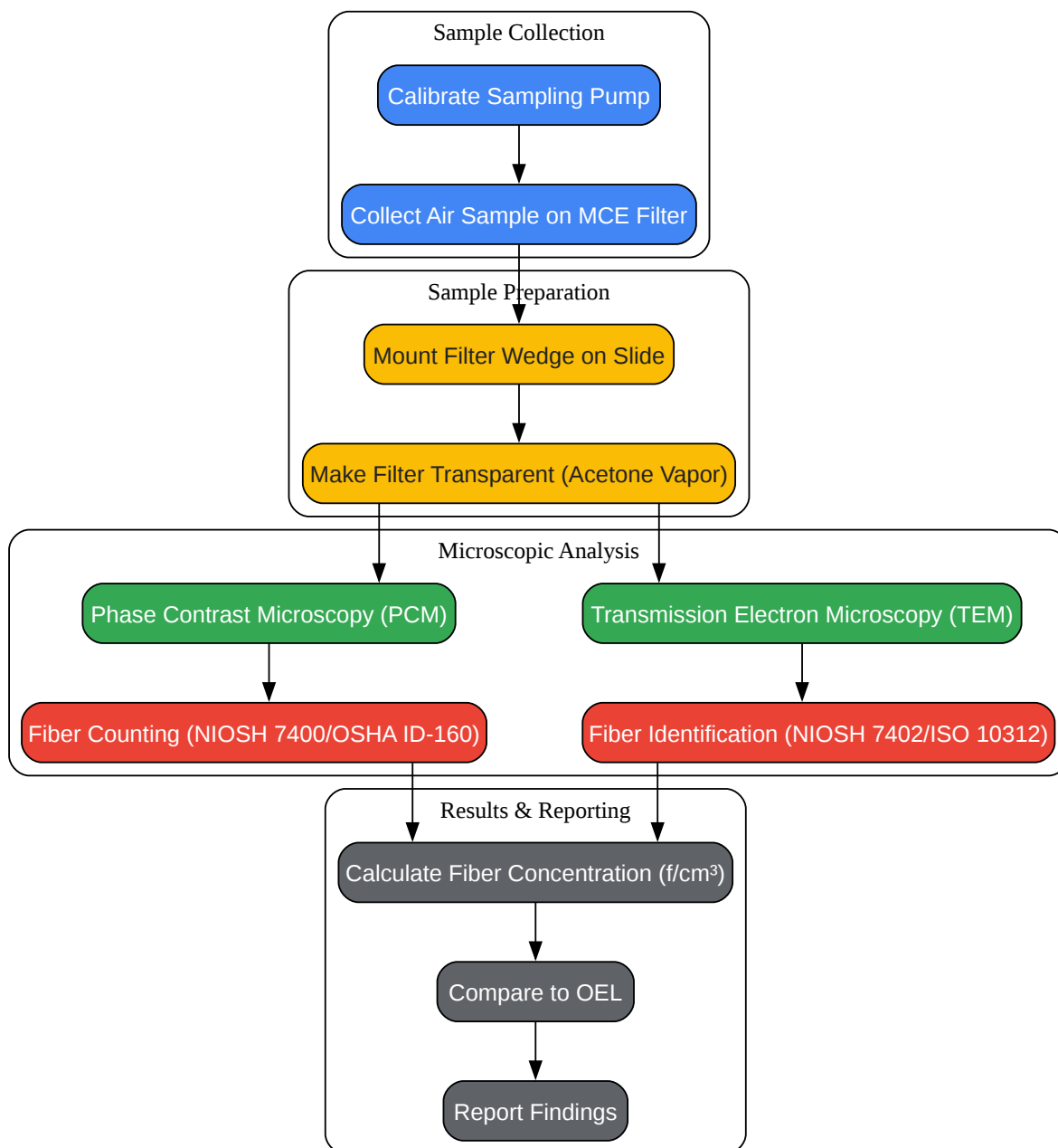
- NIOSH Method 9002 (**Asbestos** (bulk) by PLM): This method uses Polarized Light Microscopy (PLM) for the qualitative and semi-quantitative determination of **asbestos** in bulk samples.[\[14\]](#) The method relies on the unique optical properties of **asbestos** minerals.

## Visualizations



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Caption: Logical workflow of a comprehensive **asbestos** regulation and management system.



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Caption: Experimental workflow for assessing airborne **asbestos** exposure.

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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